

Lanthionine: A Comprehensive Technical Guide to a Nonproteinogenic Amino Acid with Therapeutic Potential

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Compound of Interest

Compound Name: *DL-lanthionine*

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Introduction

Lanthionine is a nonproteinogenic amino acid characterized by a thioether bond linking two alanine residues.^[1] First isolated from sodium carbonate-treated wool in 1941, its name is derived from the Latin *lana* (wool) and the Greek *theîon* (sulfur).^[1] While not incorporated into proteins via ribosomal synthesis, lanthionine is a crucial structural component of lantibiotics, a class of ribosomally synthesized and post-translationally modified peptides (RiPPs) with potent antimicrobial properties.^{[1][2]} This unique structural feature imparts significant conformational constraints and stability to these peptides, making lanthionine and its derivatives subjects of intense research in drug development.^[3] Beyond its role in antibiotics, lanthionine has been identified in various biological contexts, from human hair and brain tissue to being implicated as a potential uremic toxin in chronic kidney disease. This guide provides an in-depth technical overview of lanthionine, covering its core properties, biosynthesis, biological significance, and the experimental methodologies used to study and synthesize this intriguing amino acid.

Core Concepts

Structure and Physicochemical Properties

Lanthionine ($C_6H_{12}N_2O_4S$) is a sulfur-containing amino acid with a molecular weight of approximately 208.24 g/mol. The thioether linkage connects the β -carbons of two alanine

moieties. This structure results in two chiral centers, leading to different stereoisomers, with the meso-lanthionine being a key constituent in some bacterial peptidoglycans.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₂ N ₂ O ₄ S	
Molar Mass	208.24 g/mol	
Melting Point	302°C (decomposition)	
Water Solubility	1.498 g/L (at 25°C)	
pKa ₁ (α-COOH)	~1.75	
pKa ₂ (α-NH ₃ ⁺)	~9.2	
Appearance	White to gray or brown solid	

Natural Occurrence

Lanthionine is found in a variety of biological systems:

- **Lantibiotics:** As the defining feature of this class of peptide antibiotics, lanthionine and its methylated derivative, methyllanthionine, form the characteristic thioether bridges. Nisin, a well-known food preservative, is a prime example of a lanthionine-containing peptide.
- **Bacterial Cell Walls:** Lanthionine is a component of the peptidoglycan in some bacteria, such as *Fusobacterium* species.
- **Mammalian Tissues:** It has been isolated from human hair, lactalbumin, and feathers. Lanthionine and its metabolite, lanthionine ketimine, are also present in the mammalian brain, suggesting potential physiological roles.
- **Uremic Conditions:** Elevated levels of lanthionine have been detected in the blood of patients with chronic kidney failure, leading to its classification as a potential uremic toxin.

Biosynthesis and Biological Pathways

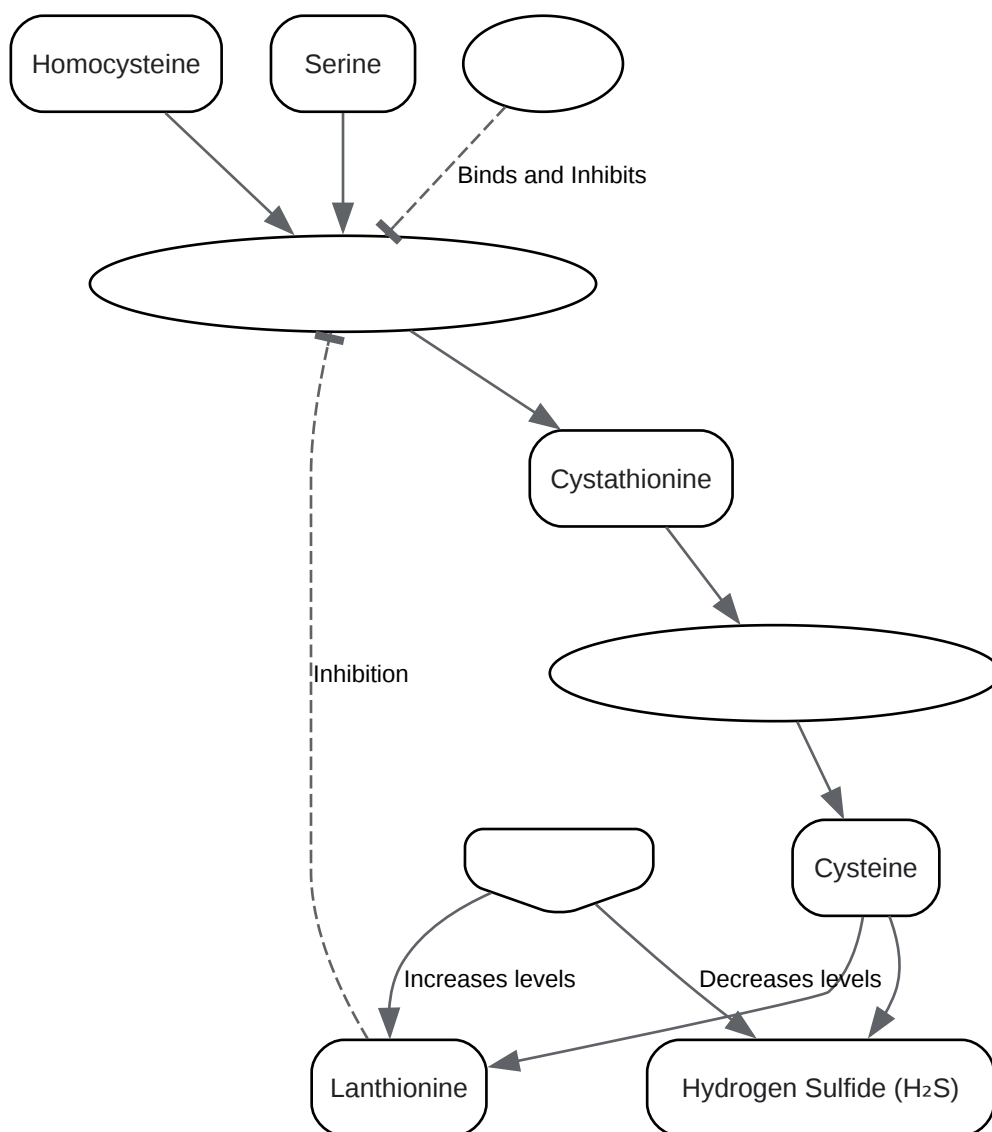
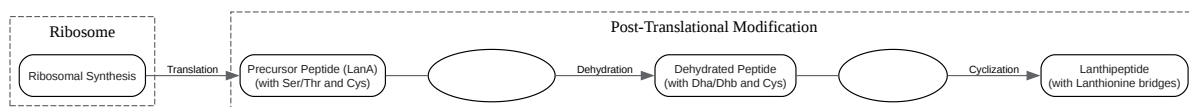
The formation of lanthionine in biological systems occurs through distinct enzymatic pathways.

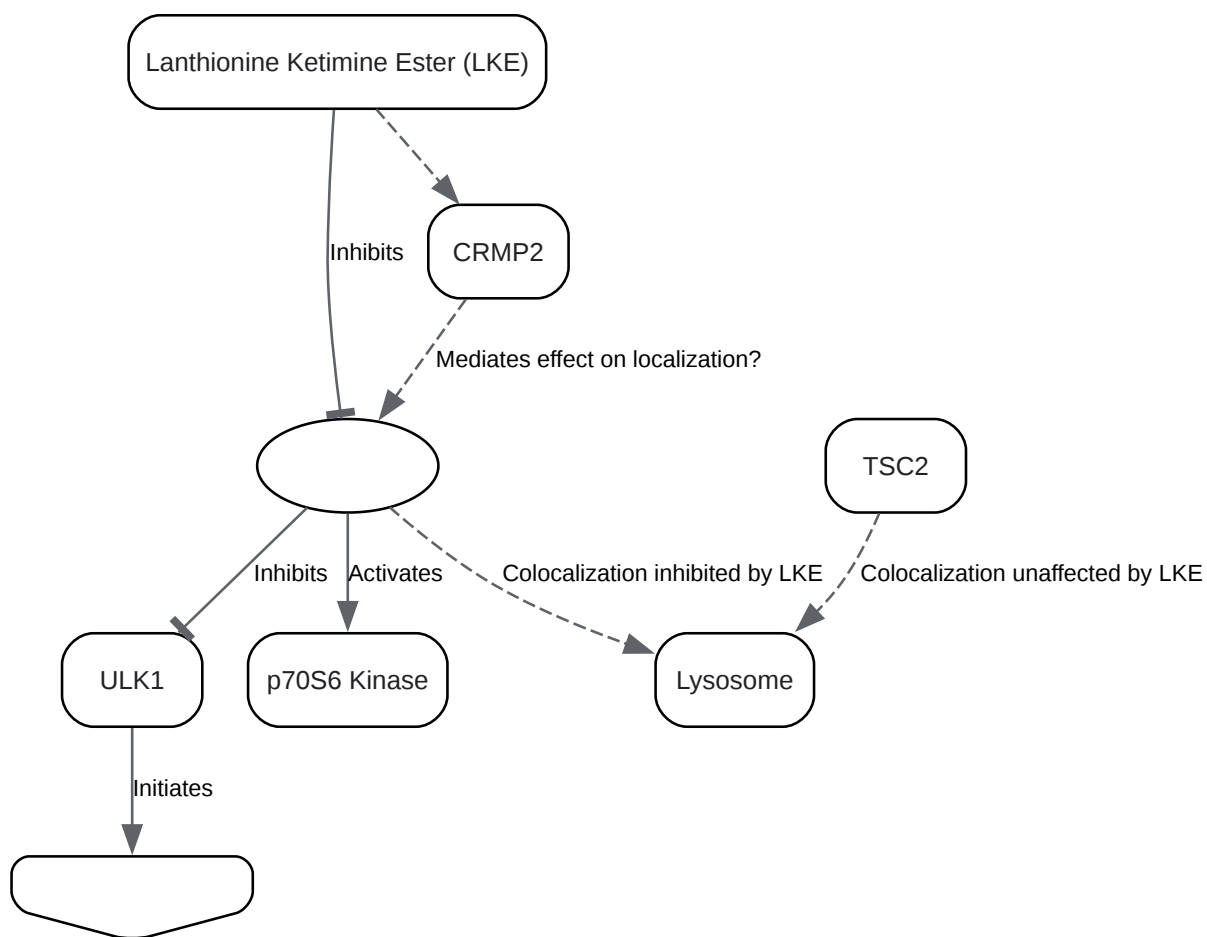
Lanthionine Biosynthesis in Lantibiotics

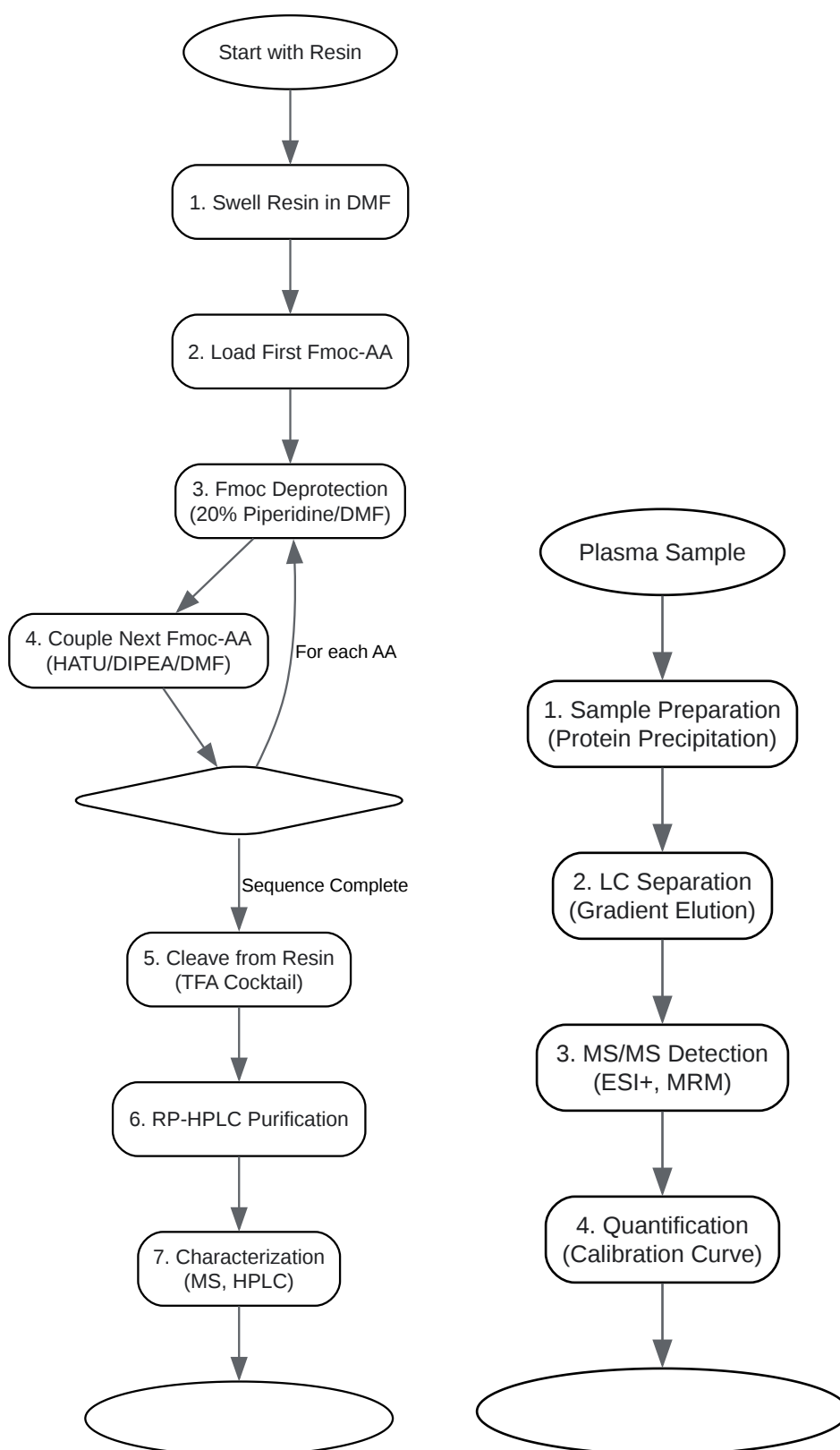
In bacteria, the biosynthesis of lanthionine-containing peptides is a post-translational modification process involving a series of enzymatic steps. This process is best characterized in the production of lantibiotics like nisin. The key enzymes involved are:

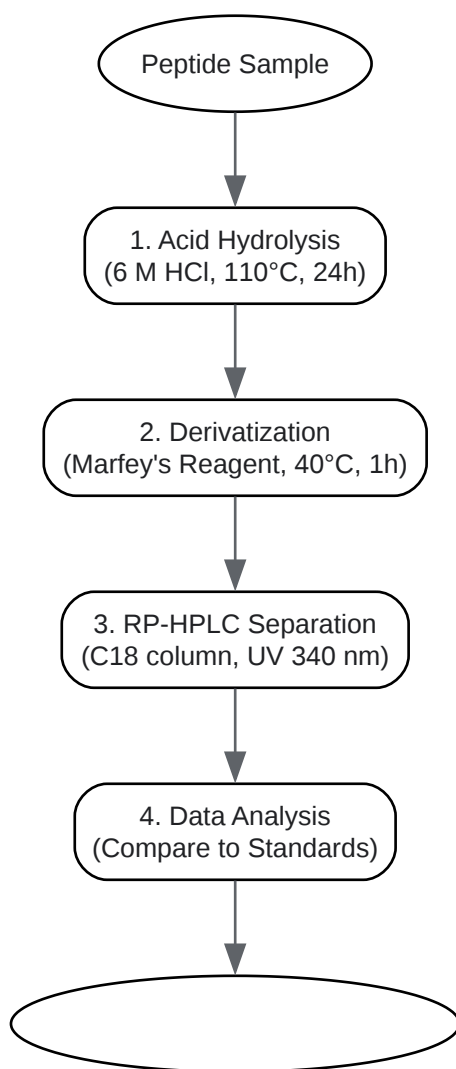
- Dehydratases (LanB or LanM): These enzymes dehydrate serine and threonine residues within a precursor peptide (LanA) to form dehydroalanine (Dha) and dehydrobutyrine (Dhb), respectively.
- Cyclases (LanC or LanM): These enzymes catalyze the stereospecific Michael addition of a cysteine thiol to the dehydroamino acid, forming the characteristic lanthionine or methyllanthionine thioether bridge.

The biosynthesis is a highly regulated and complex process that ensures the correct formation of the polycyclic structure essential for the lantibiotic's biological activity.









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